

storage and handling recommendations for 3-Indoleacetonitrile-d4

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Compound of Interest

Compound Name: 3-Indoleacetonitrile-d4

Cat. No.: B15556294

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **3-Indoleacetonitrile-d4**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Indoleacetonitrile-d4**?

A: **3-Indoleacetonitrile-d4** should be stored in a tightly sealed container in a dry, dark place. The recommended storage temperature is either room temperature or 4°C.[1][2] For long-term storage, cooler temperatures are generally preferred to ensure stability.

Q2: Is **3-Indoleacetonitrile-d4** sensitive to light or moisture?

A: Yes, it is recommended to keep the compound in a dark place and sealed in a dry environment, suggesting sensitivity to light and moisture.[2]

Q3: What is the proper personal protective equipment (PPE) to wear when handling **3-Indoleacetonitrile-d4**?

A: When handling **3-Indoleacetonitrile-d4**, it is important to wear appropriate personal protective equipment, including protective gloves, protective clothing, and eye protection. In

cases where dust may be generated, a dust mask (such as a type N95) is also recommended.

Q4: What are the primary hazards associated with **3-Indoleacetonitrile-d4**?

A: 3-Indoleacetonitrile is considered toxic if swallowed, in contact with skin, or if inhaled. It is also classified as an irritant.^[2]

Q5: What should I do in case of accidental exposure to **3-Indoleacetonitrile-d4**?

A: In case of accidental exposure, follow these first-aid measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- If on skin: Immediately remove all contaminated clothing and wash the affected area with plenty of water. If you feel unwell, call a poison center or doctor.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If swallowed: Rinse mouth and immediately call a poison center or doctor.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color (e.g., from light yellow to brown)	Exposure to light, air, or contaminants.	This may indicate degradation. It is recommended to use a fresh batch of the compound for sensitive experiments. Ensure proper storage in a dark, sealed container.
Inconsistent experimental results	Improper sample preparation or degradation of the compound.	Prepare solutions fresh for each experiment. Ensure the solvent is compatible and the compound is fully dissolved. Verify storage conditions have been maintained.
Difficulty dissolving the compound	Low solubility in the chosen solvent.	3-Indoleacetonitrile has slight solubility in chloroform, DMSO, and methanol. ^[2] Gentle warming or sonication may aid dissolution. Ensure the solvent is of high purity.

Physicochemical and Safety Data

Property	Value	Reference
Molecular Formula	C ₁₀ H ₄ D ₄ N ₂	N/A
Molecular Weight	160.22 g/mol	N/A
Melting Point	33-36 °C	[2][3]
Boiling Point	157-160 °C at 0.2 mm Hg	[2][3]
Flash Point	>110 °C (>230 °F)	[2]
Hazard Codes	Xn, Xi	[2]
Risk Statements	20/21/22 (Harmful by inhalation, in contact with skin, and if swallowed)	[2]
Safety Statements	36/37 (Wear suitable protective clothing and gloves)	[2]

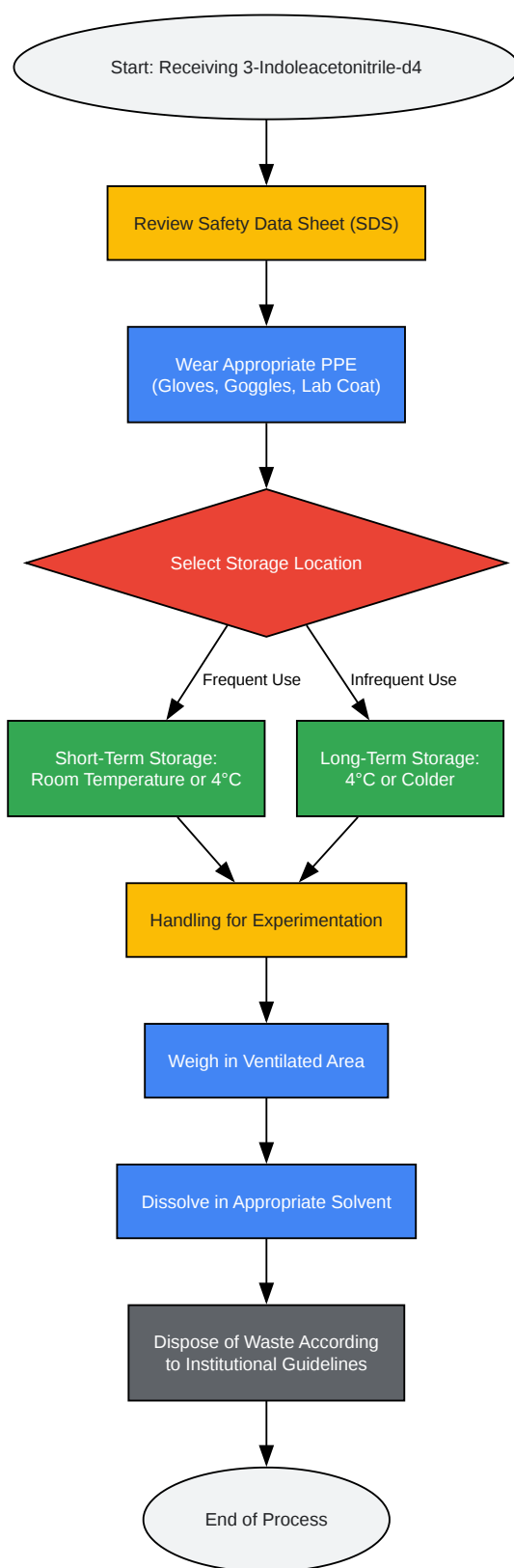
General Experimental Protocol: Solution Preparation

This protocol outlines a general procedure for preparing a stock solution of **3-Indoleacetonitrile-d₄**.

- **Ensure a Safe Handling Environment:** Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- **Weigh the Compound:** Accurately weigh the desired amount of **3-Indoleacetonitrile-d₄** using a calibrated analytical balance.
- **Solvent Selection:** Choose a suitable solvent based on experimental requirements. 3-Indoleacetonitrile has slight solubility in DMSO, methanol, and chloroform.[2]
- **Dissolution:** Add the solvent to the weighed compound. If necessary, use a vortex mixer or sonicator to aid dissolution. Gentle warming can be applied if the compound is heat-stable and solubility is an issue.

- **Storage of Stock Solution:** Store the stock solution in a tightly sealed vial, protected from light, at a low temperature (e.g., -20°C or -80°C) to minimize degradation.

Workflow for Safe Handling and Storage



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Caption: Workflow for the safe storage and handling of **3-Indoleacetonitrile-d4**.

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